

An In-depth Technical Guide on the Structure of 3-Vinylphenylmagnesium Bromide Adducts

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Compound of Interest

Compound Name: Magnesium, bromo(3-ethenylphenyl)-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the anticipated structure and characteristics of 3-vinylphenylmagnesium bromide adducts. Due to the limited availability of specific experimental data for 3-vinylphenylmagnesium bromide in publicly accessible literature, this guide leverages well-established principles of Grignard reagent chemistry and presents data from analogous aryl and vinyl Grignard reagents. The information herein serves as a robust foundational resource for researchers and professionals engaged in organic synthesis and drug development.

Introduction to Grignard Reagent Adducts

Grignard reagents, with the general formula $R-Mg-X$, are fundamental organometallic compounds in synthetic organic chemistry. In ethereal solvents such as diethyl ether (Et_2O) or tetrahydrofuran (THF), Grignard reagents do not typically exist as simple monomers. Instead, the magnesium center, a Lewis acid, coordinates with the lone pair electrons of the ether oxygen atoms to form stable adducts. This coordination is crucial for the formation and stability of the Grignard reagent. Typically, the magnesium atom adopts a tetrahedral geometry, coordinating to the organic residue (R), the halide (X), and two solvent molecules.

The structure of Grignard reagents in solution is further complicated by the Schlenk equilibrium, a disproportionation process where the organomagnesium halide exists in equilibrium with the corresponding diorganomagnesium (R_2Mg) and magnesium dihalide (MgX_2) species.

Synthesis of 3-Vinylphenylmagnesium Bromide

The synthesis of 3-vinylphenylmagnesium bromide is achieved through the reaction of 3-bromostyrene with magnesium metal in an anhydrous ether solvent, typically THF. The reaction must be carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent quenching of the highly reactive Grignard reagent by atmospheric moisture and oxygen.

Experimental Protocol: Synthesis of an Aryl Grignard Reagent (General Procedure)

This protocol is adapted from standard procedures for the synthesis of aryl Grignard reagents and can be applied to the synthesis of 3-vinylphenylmagnesium bromide from 3-bromostyrene.

[1]

Materials:

- Magnesium turnings
- 3-Bromostyrene
- Anhydrous tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- Inert gas supply (Nitrogen or Argon)
- Schlenk line and oven-dried glassware

Procedure:

- All glassware is rigorously dried in an oven and assembled hot under a stream of inert gas.
- Magnesium turnings (1.2 equivalents) are placed in a round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel.
- The flask is gently heated under vacuum and then filled with an inert atmosphere.
- A small crystal of iodine is added to the magnesium turnings to activate the surface.

- A solution of 3-bromostyrene (1 equivalent) in anhydrous THF is prepared and added to the dropping funnel.
- A small portion of the 3-bromostyrene solution is added to the magnesium turnings. The reaction is initiated, which is indicated by a color change and the gentle reflux of the solvent.
- Once the reaction has initiated, the remaining 3-bromostyrene solution is added dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the reaction mixture is stirred at room temperature or gently heated to ensure complete conversion.
- The resulting grey to brownish solution of 3-vinylphenylmagnesium bromide is then ready for characterization or use in subsequent reactions.

Structure and Characterization of Adducts

In THF, 3-vinylphenylmagnesium bromide is expected to form a tetrahedral adduct, $[\text{3-(CH}_2=\text{CH)C}_6\text{H}_4]\text{MgBr}(\text{THF})_2$. The THF molecules act as Lewis bases, donating electron density to the magnesium center.

Structural Data of Analogous Grignard Adducts

While specific crystallographic data for 3-vinylphenylmagnesium bromide adducts is not readily available, data from analogous compounds provide valuable insights into the expected bond lengths and angles.

Compound	Bond	Bond Length (Å)	Bond Angle (°)	Reference
Phenylmagnesium bromide bis(diethyl ether) adduct	Mg-C (phenyl)	2.13	C-Mg-Br: 108.5	
	Mg-Br	2.44	O-Mg-O: 95.8	
	Mg-O (ether)	2.01, 2.06	C-Mg-O: 112.1, 114.9	
			Br-Mg-O: 107.9, 116.8	
Ethylmagnesium bromide bis(diethyl ether) adduct	Mg-C (ethyl)	2.15	C-Mg-Br: 110.8	[2]
	Mg-Br	2.48	O-Mg-O: 96.1	[2]
	Mg-O (ether)	2.03, 2.05	C-Mg-O: 111.9, 112.5	[2]
			Br-Mg-O: 107.5, 107.8	[2]

Spectroscopic Characterization

Spectroscopic techniques are essential for confirming the formation of the Grignard reagent and for understanding its structure in solution.

^1H and ^{13}C NMR spectroscopy can be used to characterize 3-vinylphenylmagnesium bromide. The formation of the C-Mg bond results in a significant upfield shift of the signals corresponding to the aromatic protons and carbons attached to the magnesium, due to the increased electron density.

Expected ^1H NMR Chemical Shifts (in THF): Based on data for vinylmagnesium bromide, the vinyl protons of 3-vinylphenylmagnesium bromide are expected to appear in the range of δ 5.5-7.0 ppm. The aromatic protons will also show characteristic shifts.

Compound	Proton	Chemical Shift (δ , ppm)	Reference
Vinylmagnesium bromide	$=\text{CH}_2$ (cis)	~ 6.1	[3]
	$=\text{CH}_2$ (trans)	~ 6.3	[3]
	$=\text{CH}$	~ 6.8	[3]

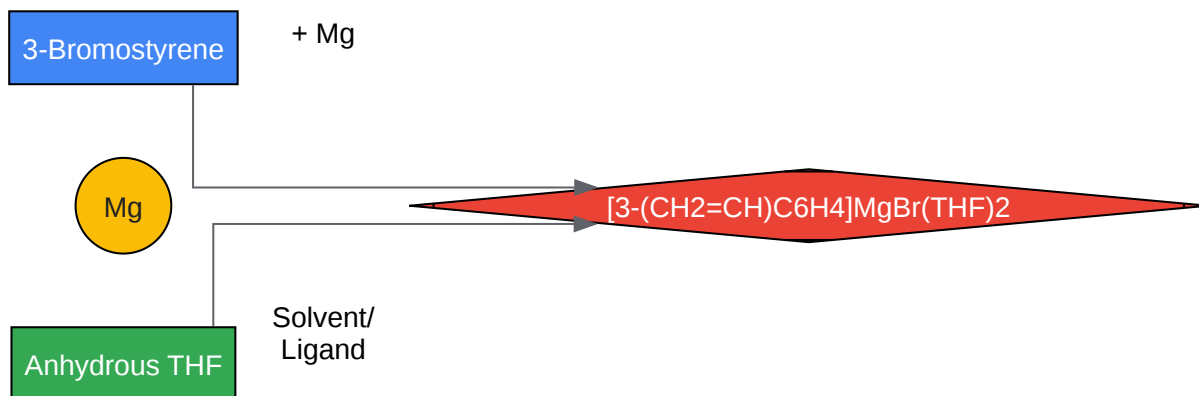
FTIR spectroscopy can be used to monitor the formation of the Grignard reagent by observing the disappearance of the C-Br stretching vibration of the starting material (3-bromostyrene) and the appearance of new bands associated with the C-Mg bond and the coordinated THF molecules. A study on various Grignard reagents demonstrated the utility of in-line FTIR for characterizing the reaction species.[4]

Experimental Protocol: FTIR Characterization of a Grignard Reagent Solution[4]

- An in-line FTIR probe is inserted into the reaction vessel under an inert atmosphere.
- A background spectrum of the anhydrous THF solvent is recorded.
- Spectra are acquired at regular intervals throughout the synthesis of the Grignard reagent.
- The formation of the Grignard reagent is monitored by observing the changes in the vibrational bands.

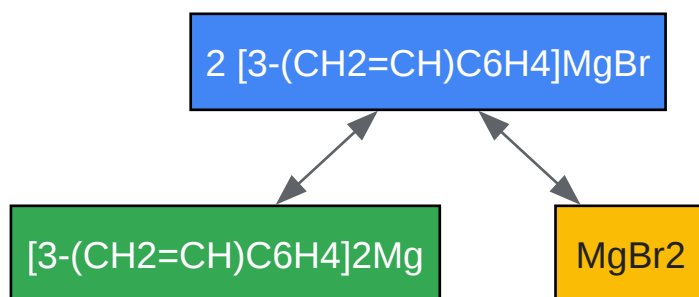
Visualizing the Structure and Formation Pathway

Graphviz diagrams are provided to illustrate the key concepts discussed in this guide.



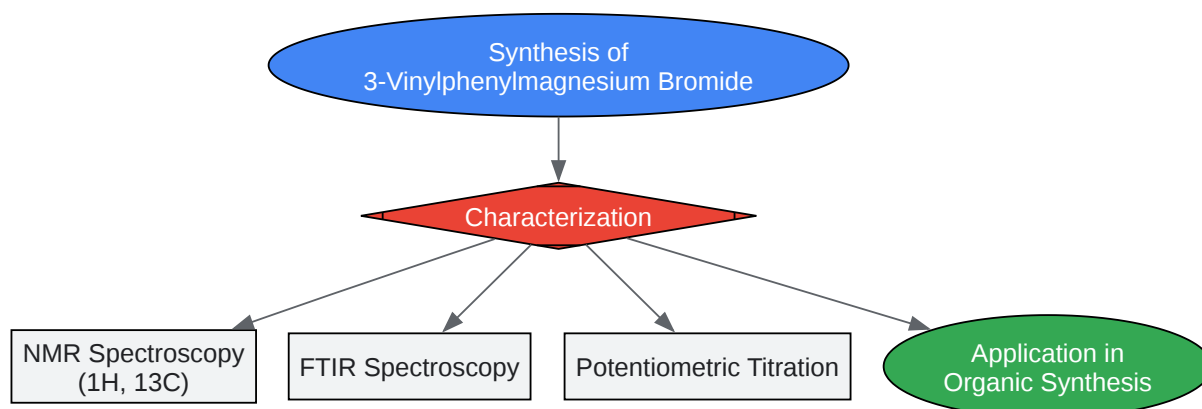
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Caption: Formation of the 3-vinylphenylmagnesium bromide THF adduct.



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Caption: The Schlenk equilibrium for 3-vinylphenylmagnesium bromide.



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Caption: Experimental workflow for synthesis and characterization.

Conclusion

While direct experimental data for 3-vinylphenylmagnesium bromide adducts is scarce, a comprehensive understanding of their structure and behavior can be extrapolated from well-studied analogous Grignard reagents. It is anticipated that 3-vinylphenylmagnesium bromide forms a tetrahedral adduct with two molecules of THF. The synthesis and characterization of this important reagent can be achieved using established protocols, and its reactivity can be harnessed for a wide range of applications in organic synthesis and drug discovery. Further research, particularly X-ray crystallographic studies and detailed spectroscopic analysis, would be invaluable in providing a more definitive picture of the structure of these adducts.

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References

- 1. rsc.org [rsc.org]
- 2. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 3. Vinylmagnesium bromide(1826-67-1) 1H NMR [m.chemicalbook.com]
- 4. Concentration determination of methyl magnesium chloride and other Grignard reagents by potentiometric titration with in-line characterization of reaction species by FTIR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
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